

Essential Safety and Operational Guide for Handling [3-(2-Pyrimidinyloxy)phenyl]methanol

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Compound of Interest

Compound Name: [3-(2-Pyrimidinyloxy)phenyl]methanol

Cat. No.: B1303014

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This document provides immediate safety, handling, and disposal protocols for **[3-(2-Pyrimidinyloxy)phenyl]methanol**, designed for researchers, scientists, and professionals in drug development. The following procedures are based on established safety guidelines for handling aromatic alcohols and pyrimidine derivatives.

Physicochemical and Hazard Data

A comprehensive Safety Data Sheet (SDS) with detailed quantitative toxicological data for **[3-(2-Pyrimidinyloxy)phenyl]methanol** is not readily available. The information below is compiled from supplier data and general knowledge of structurally similar compounds.

Property	Value
Molecular Formula	C ₁₁ H ₁₀ N ₂ O ₂
Molecular Weight	202.21 g/mol
Appearance	Not specified (likely a solid)
Flash Point	147 °C
Hazards	May cause skin and eye irritation.[1] Harmful if swallowed or inhaled.[1]
Storage	Store in a cool, dry, well-ventilated area away from incompatible materials.[1] Keep container tightly closed.[1]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical to minimize exposure. The following PPE is mandatory when handling **[3-(2-Pyrimidinyloxy)phenyl]methanol**.

PPE Category	Specific Requirements
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[1] Gloves should be inspected before use and changed frequently, especially if contact with the substance is suspected.
Eye Protection	Safety glasses with side shields or chemical splash goggles are required.[1]
Skin and Body	A lab coat must be worn.[1] For larger quantities or where there is a risk of splashing, consider an impervious apron or suit.
Respiratory	Use in a well-ventilated area, preferably within a chemical fume hood.[1] If dust or aerosols may be generated, a NIOSH-approved respirator with an appropriate cartridge should be used.

Operational Plan: Step-by-Step Handling Procedure

As no specific experimental protocol for **[3-(2-Pyrimidinyloxy)phenyl]methanol** was found, the following is a generalized workflow for handling this compound in a laboratory setting. This procedure should be adapted to the specifics of your experiment.

Caption: General workflow for safe chemical handling.

Disposal Plan

Proper disposal of **[3-(2-Pyrimidinyloxy)phenyl]methanol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- **Solid Waste:** Collect any solid **[3-(2-Pyrimidinyloxy)phenyl]methanol** waste in a dedicated, clearly labeled, and sealed container.
- **Liquid Waste:** Solutions containing **[3-(2-Pyrimidinyloxy)phenyl]methanol** should be collected in a separate, labeled, and sealed waste container. Do not mix with other waste streams unless compatibility is confirmed.
- **Contaminated Materials:** Used gloves, weigh boats, and other contaminated disposable materials should be placed in a designated solid chemical waste container.
- **Empty Containers:** "Empty" containers must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.

Disposal Workflow:

The following diagram outlines the decision-making process for the disposal of **[3-(2-Pyrimidinyloxy)phenyl]methanol** waste.

Caption: Logical workflow for chemical waste disposal.

Disclaimer: This information is intended as a guide and is not a substitute for a comprehensive risk assessment. Always consult your institution's specific safety protocols and the most current Safety Data Sheet before handling any chemical.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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